

Methyl Elaidate: A Gold Standard for Trans Fat Analysis by Gas Chromatography

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Compound of Interest

Compound Name: Methyl elaidate

CAS No.: 67762-38-3

Cat. No.: B3428367

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[Shanghai, China – December 12, 2025] – For researchers, scientists, and drug development professionals engaged in the precise quantification of fatty acids, particularly trans fatty acids, **methyl elaidate** stands as an indispensable reference standard. Its well-defined chemical properties and consistent performance in Gas Chromatography (GC) make it a cornerstone for accurate and reproducible results in food science, clinical diagnostics, and pharmaceutical research.

Methyl elaidate is the methyl ester of elaidic acid, the principal trans isomer of oleic acid. In GC analysis, it serves as a crucial calibrant and external standard for the identification and quantification of trans fatty acid methyl esters (FAMES) in complex mixtures.[1][2] The accurate determination of trans fats is of paramount importance due to their well-documented adverse effects on cardiovascular health.

This application note provides detailed protocols for the use of **methyl elaidate** as a GC reference standard, including sample preparation, instrument parameters, and data analysis.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **methyl elaidate** is essential for its effective use as a reference standard.

Property	Value
Chemical Name	Methyl (E)-octadec-9-enoate
Synonyms	Methyl trans-9-octadecenoate, Elaidic acid methyl ester
CAS Number	1937-62-8
Molecular Formula	C ₁₉ H ₃₆ O ₂
Molecular Weight	296.49 g/mol
Appearance	Colorless to pale yellow liquid or solid
Melting Point	9-10 °C
Purity (typical)	≥99.0% (GC)

Application: Quantitative Analysis of Trans Fatty Acids

Methyl elaidate is primarily used to create a calibration curve for the quantitative analysis of trans fatty acids in various matrices, including food products, biological samples, and pharmaceutical formulations. The following data illustrates a typical calibration curve generated using a **methyl elaidate** standard.

Methyl Elaidate Calibration Curve Data (GC-FID)

Concentration (µg/mL)	Peak Area (Arbitrary Units)
10	150,000
25	375,000
50	750,000
100	1,500,000
250	3,750,000
500	7,500,000

Typical Retention Times of Fatty Acid Methyl Esters (FAMES)

The retention time of **methyl elaidate** is a key parameter for its identification in a chromatogram. The following table provides typical retention times for common FAMES on a BPX-70 capillary column, a highly polar column suitable for separating cis and trans isomers.

Fatty Acid Methyl Ester	Shorthand Notation	Typical Retention Time (minutes)
Methyl Myristate	C14:0	15.2
Methyl Palmitate	C16:0	18.5
Methyl Palmitoleate (cis)	C16:1n7c	19.1
Methyl Stearate	C18:0	22.8
Methyl Elaidate (trans)	C18:1n9t	23.5
Methyl Oleate (cis)	C18:1n9c	23.8
Methyl Linoleate (cis,cis)	C18:2n6c	25.1
Methyl Linolenate (cis,cis,cis)	C18:3n3c	26.5
Methyl Arachidate	C20:0	28.9

Experimental Protocols

The following protocols provide a detailed methodology for the analysis of trans fatty acids using **methyl elaidate** as a reference standard. These protocols are based on established methods such as AOAC 996.06 and AOCS Ce 1j-07.

I. Sample Preparation: Fatty Acid Methylation

To prepare fatty acids for GC analysis, they must first be converted to their corresponding fatty acid methyl esters (FAMES). This process, known as methylation or transesterification, reduces the polarity of the fatty acids, making them more volatile and suitable for GC analysis.

Materials:

- Sample containing lipids (e.g., food homogenate, extracted oil, plasma)
- Internal standard (e.g., methyl heptadecanoate, C17:0)
- 0.5 M Sodium hydroxide in methanol
- 14% Boron trifluoride (BF₃) in methanol
- Saturated sodium chloride solution
- Hexane (GC grade)
- Anhydrous sodium sulfate

Procedure:

- Saponification:
 - Accurately weigh approximately 100 mg of the lipid-containing sample into a screw-cap test tube.
 - Add a known amount of internal standard.
 - Add 2 mL of 0.5 M methanolic NaOH.

- Cap the tube tightly and heat in a water bath at 100°C for 5-10 minutes, with occasional vortexing, until the fat globules go into solution.
- Esterification:
 - Cool the tube to room temperature.
 - Add 2 mL of 14% BF₃-methanol solution.
 - Cap the tube tightly and heat in a water bath at 100°C for 30 minutes.
- Extraction of FAMES:
 - Cool the tube to room temperature.
 - Add 2 mL of saturated NaCl solution and 2 mL of hexane.
 - Cap the tube and vortex vigorously for 1 minute.
 - Centrifuge at a low speed to separate the layers.
 - Carefully transfer the upper hexane layer containing the FAMES to a clean vial.
 - Add a small amount of anhydrous sodium sulfate to dry the extract.
- Final Preparation:
 - The FAME extract is now ready for GC analysis. The concentration may be adjusted with hexane as needed.

II. Gas Chromatography (GC) Analysis

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a Flame Ionization Detector (FID)
- Column: BPX-70 (or equivalent highly polar cyanopropyl siloxane column), 100 m x 0.25 mm ID, 0.2 µm film thickness

- Carrier Gas: Helium or Hydrogen
- Injector Temperature: 225°C
- Detector Temperature: 250°C
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 4 minutes
 - Ramp 1: 3°C/minute to 240°C
 - Hold at 240°C for 15 minutes
- Injection Volume: 1 µL
- Split Ratio: 100:1

Procedure:

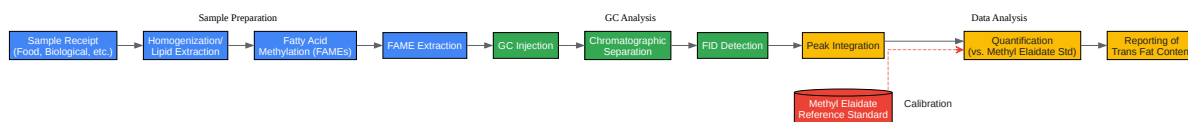
- Standard Preparation:
 - Prepare a stock solution of **methyl elaidate** in hexane at a concentration of 1 mg/mL.
 - Perform serial dilutions to create a series of calibration standards with concentrations ranging from 10 to 500 µg/mL.
- Calibration Curve:
 - Inject each calibration standard into the GC-FID system.
 - Record the peak area for **methyl elaidate** at its characteristic retention time.
 - Plot a graph of peak area versus concentration to generate a calibration curve.
- Sample Analysis:
 - Inject the prepared FAME extract from the sample into the GC-FID system.

- Identify the **methyl elaidate** peak based on its retention time, confirmed by the analysis of the standard.
- Quantify the amount of **methyl elaidate** in the sample by comparing its peak area to the calibration curve.

Visualizations

Experimental Workflow for Trans Fat Analysis

The following diagram illustrates the complete workflow from sample receipt to the final quantification of trans fatty acids using **methyl elaidate** as a reference standard.

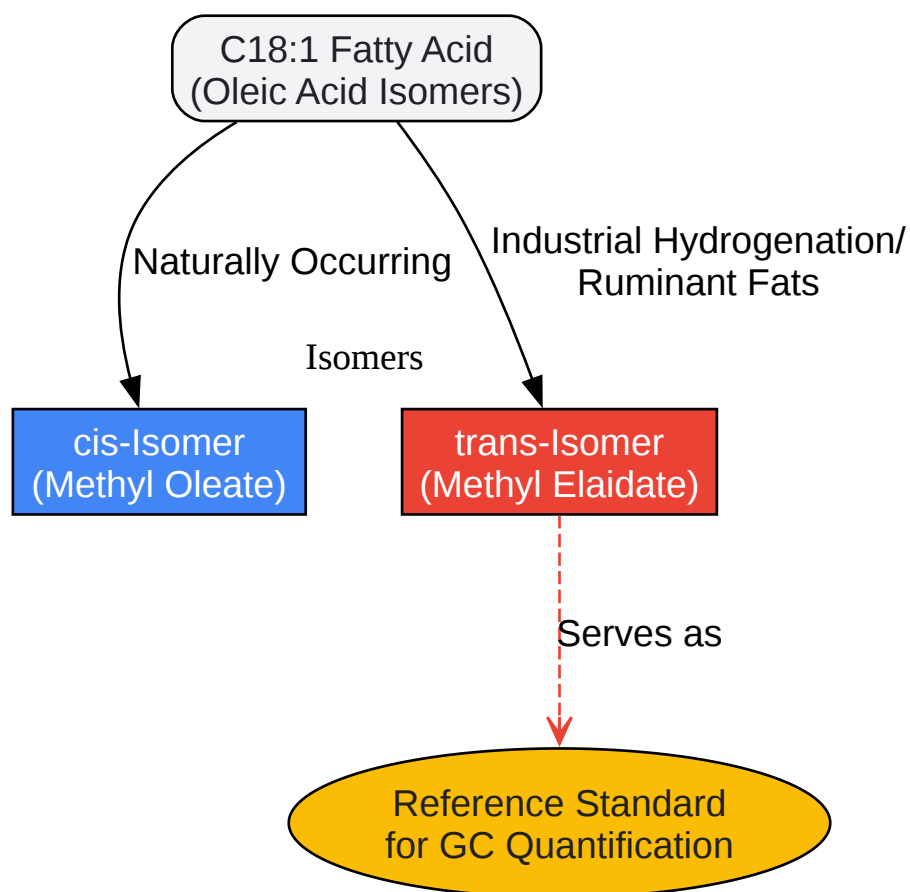


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Caption: Workflow for the quantitative analysis of trans fatty acids.

The Role of Methyl Elaidate as a Reference Standard

This diagram illustrates the logical relationship between cis and trans isomers of C18:1 fatty acid and highlights the function of **methyl elaidate** as the standard for identifying and quantifying the trans form.



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Caption: **Methyl elaidate**'s role as the trans isomer reference.

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References

- 1. [PDF] Proposed modifications to AOAC 996.06, optimizing the determination of trans fatty acids: presentation of data. | Semantic Scholar [semanticscholar.org]
- 2. scispace.com [scispace.com]
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